

# isononyl alcohol toxicologic review

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## Compound Focus: Isononyl alcohol

CAS No.: 2430-22-0

Cat. No.: S602932

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## Chemical Profile and Usage

The table below outlines the basic identification and usage information for **isononyl alcohol**.

Property	Detail
Synonyms	Isononanol, 7-methyloctan-1-ol [1]
CAS Registry Number	27458-94-2 [1]
Molecular Formula	C <sub>9</sub> H <sub>20</sub> O [1]
Molecular Weight	144.58 g/mol [1]
Volume of Use	1-10 metric tons per annum (globally) [1]

**Usage:** **Isononyl alcohol** is used as a fragrance ingredient in cosmetic products (e.g., fine fragrances, shampoos, soaps) and non-cosmetic products (e.g., household cleaners, detergents) [1].

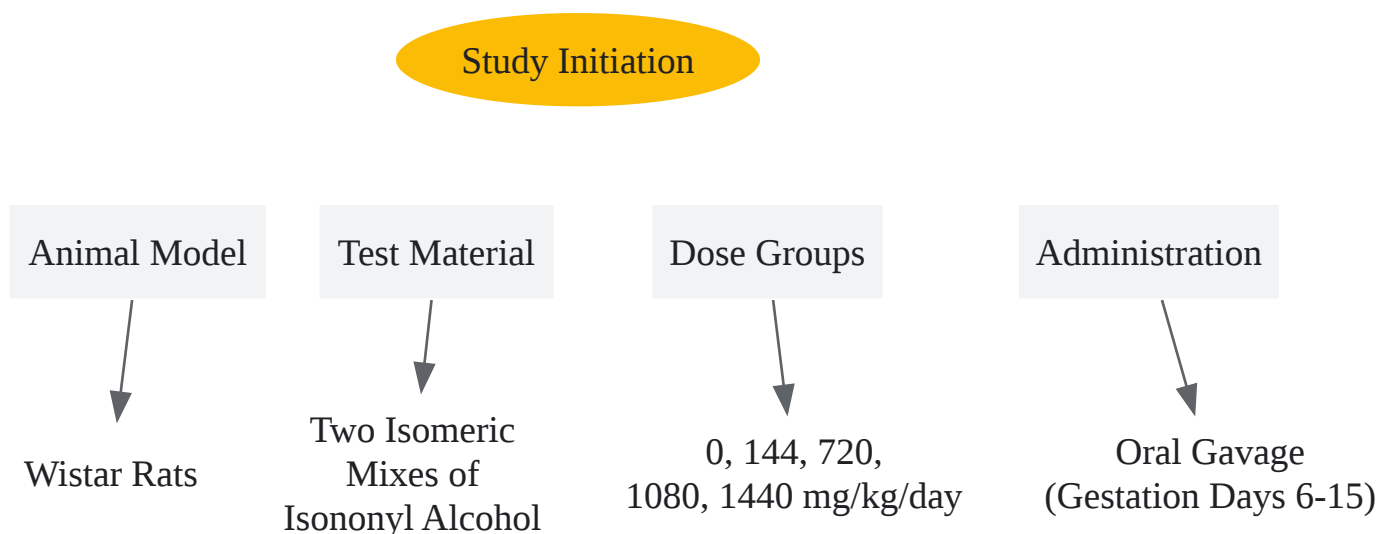
## Toxicological Data Summary

A comprehensive review of the scientific literature and toxicological databases revealed significant data gaps. The table below summarizes the available information across standard health endpoints [1].

Health Endpoint	Available Data
Acute Toxicity	No information available [1]
Skin Irritation	No information available [1]
Eye Irritation	No information available [1]
Skin Sensitization	No information available [1]
Phototoxicity & Photoallergy	No information available [1]
Absorption, Distribution, Metabolism	No information available [1]
Repeated Dose Toxicity	No information available [1]
Reproductive & Developmental Toxicity	Data available from a guideline study (see below) [1]

## Detailed Protocol: Developmental Toxicity Study

The primary source of toxicological data is a developmental toxicity study conducted in accordance with OECD Test Guideline 414 [1].



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*Experimental design of the developmental toxicity study [1]*

#### Key Findings and Outcomes:

- **Maternal Toxicity:** No maternal toxicity was observed at any dose level tested [1].
- **Developmental Toxicity:** Similarly, no developmental toxicity was reported at any of the administered doses [1].
- **Conclusion:** Under the conditions of this study, **isononyl alcohol** did not demonstrate maternal or developmental toxicity in rats at doses up to 1440 mg/kg/day [1].

## Interpretation and Data Gaps

The available evidence, though limited, indicates that **isononyl alcohol did not show developmental toxicity in animal studies** at the tested doses. However, it is crucial to note the significant lack of data for all other standard toxicological endpoints.

For a complete safety assessment, further testing would be required to evaluate potential effects from:

- **Repeated exposure**
- **Skin and eye irritation**
- **Sensitization potential**
- **Systemic toxicity** (beyond developmental effects)

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## References

1. Fragrance material review on isononyl alcohol [sciencedirect.com]

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